

Essential Safety and Disposal Procedures for VY-3-135

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **VY-3-135**, an ACSS2 inhibitor, based on available safety data.

VY-3-135 is a potent and specific inhibitor of acetyl-CoA synthetase 2 (ACSS2) with an IC50 of 44 nM.[1][2][3][4][5] It is a solid, white to light yellow powder.[4][6] While a valuable tool in cancer research, particularly in relation to breast cancer, it is crucial to handle and dispose of this compound with care due to its potential hazards.[2]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **VY-3-135** is provided in the table below. Understanding these properties is essential for safe handling and storage.



Property	Value
Molecular Formula	C26H27N3O3
Molecular Weight	429.52 g/mol [1][6]
CAS Number	1824637-41-3[2][3][6]
Appearance	Solid powder[6]
Solubility	Soluble in DMSO (10 mM)[1][2]
Storage (Solid)	-20°C for the long term (months to years) or 0-4°C for the short term (days to weeks).[6]
Storage (In Solvent)	-80°C for up to 6 months.[2]

Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS), VY-3-135 presents the following hazards:

- Harmful if swallowed.[7]
- Very toxic to aquatic life with long-lasting effects.[7]

To mitigate these risks, the following precautionary measures should be strictly followed:

- Wash skin thoroughly after handling.[7]
- Do not eat, drink, or smoke when using this product.[7]
- Avoid release to the environment.[7]
- If swallowed, call a POISON CENTER or doctor/physician if you feel unwell and rinse your mouth.[7]
- Collect any spillage.[7]

Proper Disposal Procedures







The primary guideline for the disposal of **VY-3-135** is to dispose of the contents and container to an approved waste disposal plant.[7] While specific experimental protocols for the inactivation of **VY-3-135** are not readily available, the following step-by-step procedure, based on general laboratory safety principles and the provided SDS, should be followed.

Experimental Protocol for Disposal of VY-3-135 Waste

- Segregation of Waste:
 - All solid waste contaminated with VY-3-135 (e.g., weighing paper, gloves, pipette tips)
 should be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
 - Liquid waste containing VY-3-135 (e.g., unused solutions, cell culture media) should be collected in a separate, clearly labeled, and sealed hazardous waste container for liquids.
 Do not mix with other chemical waste streams unless compatibility has been confirmed.
- · Containment and Cleanup of Spills:
 - In case of a spill, absorb solutions with a finely-powdered liquid-binding material such as diatomite or universal binders.[7]
 - Decontaminate surfaces and equipment by scrubbing with alcohol.
 - Collect all contaminated materials in a sealed container for hazardous waste disposal.
- Labeling and Storage of Waste:
 - Clearly label all waste containers with "Hazardous Waste," the name of the chemical ("VY-3-135"), and the associated hazards (e.g., "Toxic," "Harmful if Swallowed," "Hazardous to the Aquatic Environment").
 - Store waste containers in a designated, secure area away from incompatible materials, direct sunlight, and sources of ignition, following the storage temperature guidelines for the compound.[7]
- Final Disposal:

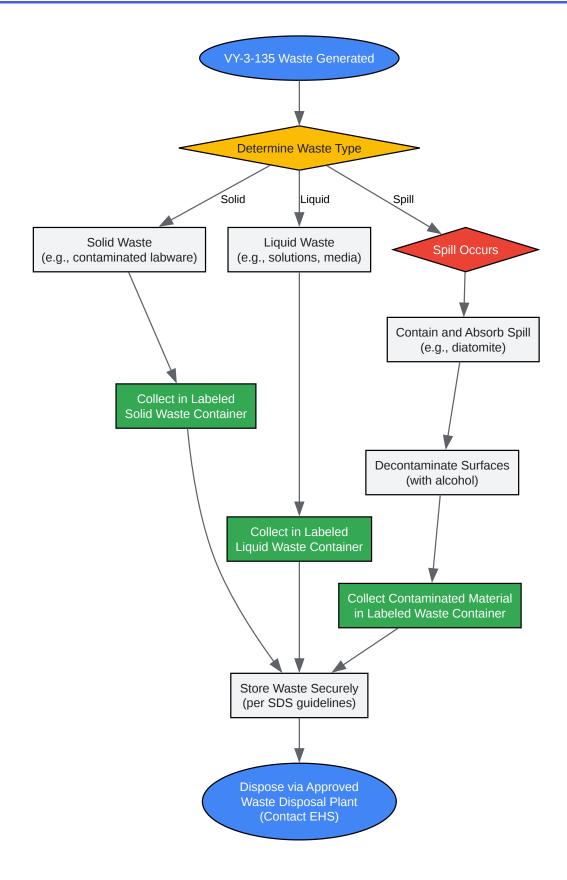


- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Ensure that the disposal is conducted in accordance with all applicable local, state, and federal regulations.[8]

Logical Workflow for VY-3-135 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **VY-3-135**.





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Caption: Logical workflow for the proper disposal of VY-3-135.



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